

Proper Disposal of HMC-B17: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: HMC-B17

Cat. No.: B12365850

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For Immediate Implementation: This document provides essential safety and logistical guidance for the proper disposal of **HMC-B17**, a substance identified as an industrial paint remover containing methylene chloride. Adherence to these procedures is critical to ensure personnel safety and regulatory compliance. Methylene chloride is a hazardous chemical that poses significant health risks, including being a suspected carcinogen and causing damage to organs through prolonged or repeated exposure.^[1]

Immediate Safety Precautions

Before handling **HMC-B17** for disposal, ensure all necessary personal protective equipment (PPE) is worn and emergency procedures are understood.

- **Personal Protective Equipment (PPE):** Wear chemical-resistant gloves (e.g., Viton®, polyvinyl alcohol, or "Silver Shield"), splash goggles or a face shield, a chemical-resistant apron, and proper foot protection.^{[1][2]} Standard laboratory coats and nitrile gloves are not sufficient for protection against methylene chloride.^{[2][3]}
- **Ventilation:** All handling of **HMC-B17** waste must be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation of vapors.^{[3][4]}

- Emergency Procedures: Familiarize yourself with the location and operation of emergency equipment, including safety showers, eyewash stations, and chemical spill kits. In case of skin contact, wash the affected area thoroughly with soap and water.[1] For eye contact, flush with large amounts of water and seek immediate medical attention.[1] In the event of a spill, evacuate the area and, if trained, contain the spill using absorbent materials.[2][4]

Waste Identification and Segregation

Proper identification and segregation of **HMC-B17** waste is the first step in the disposal process.

- Waste Characterization: **HMC-B17** waste is considered a hazardous waste due to its primary component, methylene chloride, which is a chlorinated solvent.
- Segregation: It is crucial to collect **HMC-B17** waste separately from other waste streams. Do not mix chlorinated solvents with non-halogenated solvents, as this can complicate and increase the cost of disposal.[5][6]

Step-by-Step Disposal Protocol

Follow these steps to ensure the safe and compliant disposal of **HMC-B17** from the laboratory.

Step 1: Container Selection and Preparation

- Select a chemically compatible container for waste collection. High-density polyethylene (HDPE) or glass containers are typically suitable for chlorinated solvents.
- Ensure the container is clean, in good condition, and has a secure, leak-proof screw-on cap.
- Leave at least two inches of headspace in the container to allow for vapor expansion.[1]

Step 2: Waste Collection

- Carefully pour or transfer the **HMC-B17** waste into the designated waste container inside a chemical fume hood.
- Avoid splashing or creating aerosols.

- Keep the waste container closed at all times when not actively adding waste.[\[1\]](#)[\[4\]](#)

Step 3: Labeling Hazardous Waste Containers

Proper labeling is a critical regulatory requirement. The label must be securely affixed to the container and include the following information:[\[1\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

- The words "Hazardous Waste" or other effective terms like "Unwanted Material," "Chemical Waste," or "Laboratory Waste" used consistently.[\[10\]](#)
- Chemical Name(s): List all chemical constituents, including "**HMC-B17**" and "Methylene Chloride." Avoid abbreviations or chemical formulas.[\[1\]](#)[\[8\]](#)
- Approximate Quantities: Estimate the percentage or volume of each chemical.[\[1\]](#)
- Hazard Identification: Indicate the primary hazards (e.g., "Toxic," "Health Hazard," "Irritant").
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- Laboratory Information: Include the building and room number, department, and the name of the responsible faculty member or laboratory supervisor.[\[1\]](#)

Step 4: Storage in a Satellite Accumulation Area (SAA)

- Store the labeled hazardous waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[\[1\]](#)
- The SAA must be at or near the point of waste generation and under the control of laboratory personnel.[\[1\]](#)
- The SAA should be clearly marked with a sign that reads "Hazardous Waste Accumulation Area."[\[1\]](#)
- Provide secondary containment for the waste container, such as a chemical-resistant tray or tub.[\[1\]](#)

Step 5: Disposal of Contaminated Materials

- Any materials contaminated with **HMC-B17**, such as gloves, paper towels, and absorbent pads, must also be disposed of as hazardous waste.[\[2\]](#)[\[11\]](#)
- Collect these materials in a separate, clearly labeled container for solid hazardous waste.[\[1\]](#)

Step 6: Arranging for Waste Pickup

- Once the waste container is full or has been in the SAA for the maximum allowed time (consult your institution's Environmental Health and Safety office for specific time limits), arrange for its removal by authorized personnel.
- Do not dispose of **HMC-B17** or any other chlorinated solvents down the sink.[\[2\]](#)[\[4\]](#)

Quantitative Data Summary

Recent regulations from the U.S. Environmental Protection Agency (EPA) under the Toxic Substances Control Act (TSCA) have established strict exposure limits for methylene chloride. [\[12\]](#)[\[13\]](#) Laboratories must adhere to these limits as part of a Workplace Chemical Protection Program (WCPP).[\[12\]](#)[\[14\]](#)

Parameter	Value	Unit	Regulation
Existing Chemical Exposure Limit (ECEL)	2	ppm	8-hour Time-Weighted Average (TWA) [12]
ECEL Action Level	1	ppm	8-hour Time-Weighted Average (TWA) [12]
Short-Term Exposure Limit (STEL)	16	ppm	15-minute Time-Weighted Average

Experimental Protocols

This document provides operational guidance for disposal and does not cite specific experimental protocols. For detailed methodologies of experiments involving **HMC-B17**, please refer to your specific research protocols and Standard Operating Procedures (SOPs), ensuring they incorporate the safety and disposal information outlined herein.

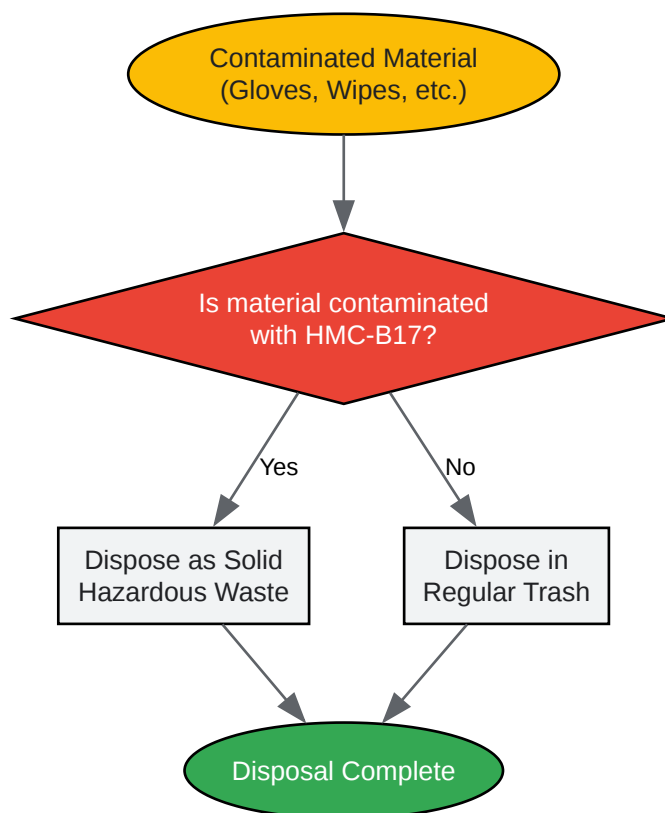
Disposal Workflow and Logical Relationships

The following diagrams illustrate the decision-making process and workflow for the proper disposal of **HMC-B17**.



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Caption: **HMC-B17** Disposal Workflow



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Caption: Contaminated Material Disposal Decision

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